

2,8-Dimethyladenosine chemical structure and properties

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Compound of Interest

Compound Name: 2,8-Dimethyladenosine

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An In-depth Technical Guide to **2,8-Dimethyladenosine** (m^{2,8}A)

Introduction

2,8-Dimethyladenosine (m^{2,8}A) is a rare, naturally occurring modified nucleoside found in ribosomal RNA (rRNA). Its presence is linked to a significant mechanism of antibiotic resistance in bacteria. This document provides a comprehensive overview of the chemical structure, properties, biological role, and experimental methodologies associated with **2,8-Dimethyladenosine**, tailored for researchers and professionals in the fields of biochemistry, microbiology, and drug development.

Chemical Structure and Identifiers

2,8-Dimethyladenosine is a purine nucleoside, which is a derivative of adenosine with two methyl groups attached to the adenine base at positions C2 and C8.

Table 1: Chemical Identifiers for **2,8-Dimethyladenosine**

Identifier	Value
IUPAC Name	(2R,3R,4S,5R)-2-(6-Amino-2,8-dimethyl-9H-purin-9-yl)-5-(hydroxymethyl)tetrahydrofuran-3,4-diol[1]
Sum Formula	C ₁₂ H ₁₇ N ₅ O ₄ [1]
SMILES	Cc1nc2c(N)nc(C)nc2[n]1[C@@H]1O--INVALID-LINK----INVALID-LINK--[C@H]1O[1]
InChI	InChI=1S/C12H17N5O4/c1-4-14-10(13)7-11(15-4)17(5(2)16-7)12-9(20)8(19)6(3-18)21-12/h6,8-9,12,18-20H,3H2,1-2H3,(H2,13,14,15)/t6-,8-,9-,12-/m1/s1[1]
MODOMICS Code	28A[1]

Chemical and Physical Properties

The physicochemical properties of **2,8-Dimethyladenosine** are crucial for its identification and for understanding its interactions within biological systems.

Table 2: Physicochemical Properties of **2,8-Dimethyladenosine**

Property	Value
Molecular Weight	295.29 g/mol [2]
logP	-0.782[1]
Topological Polar Surface Area (TPSA)	139.54 Å²[1]
Hydrogen Bond Donors	4[1]
Hydrogen Bond Acceptors	9[1]

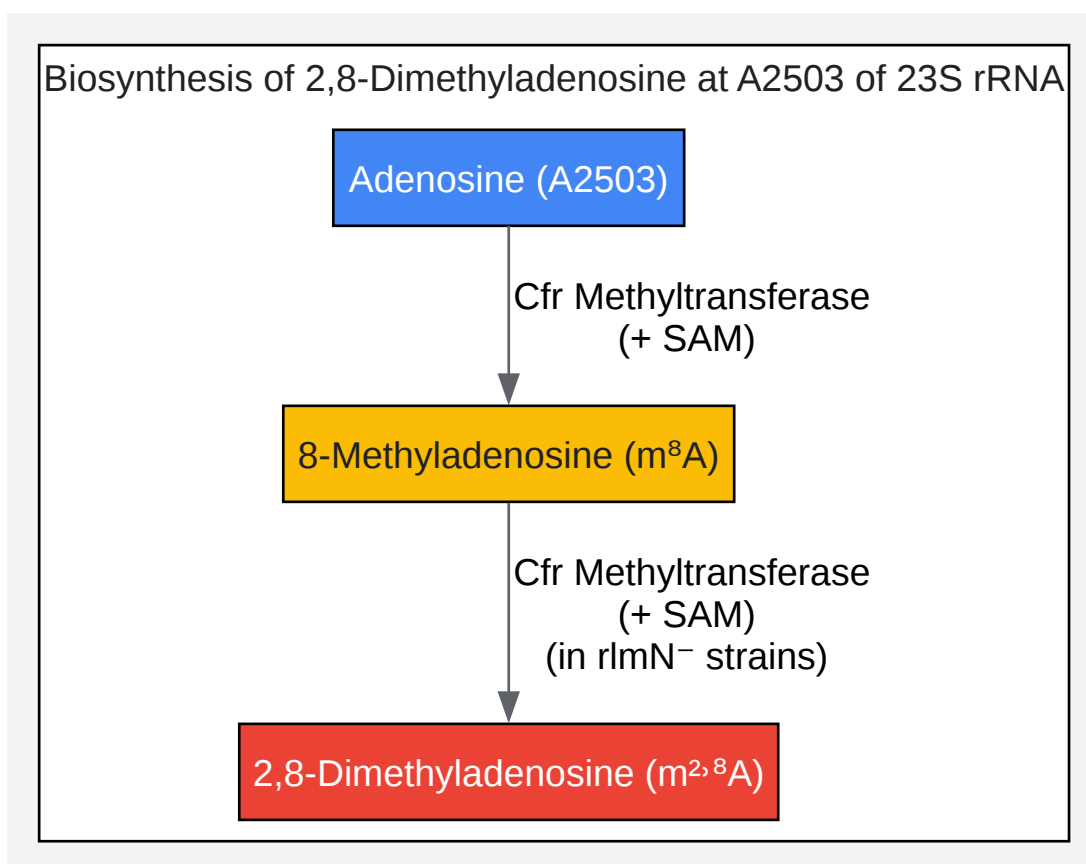
Biological Significance and Mechanism of Action

The primary known biological role of **2,8-Dimethyladenosine** is in conferring antibiotic resistance. It is a modification of nucleotide A2503 in the 23S rRNA of the bacterial ribosome.

This site is a crucial binding location for several classes of antibiotics that target the peptidyl transferase center.

The modification is catalyzed by the Cfr methyltransferase, a radical S-adenosylmethionine (SAM) enzyme. The Cfr enzyme primarily methylates adenosine at the C8 position to form 8-methyladenosine (m^8A). However, it also possesses the capability to methylate the C2 position, leading to the formation of **2,8-dimethyladenosine** ($m^{2,8}A$), particularly in bacterial strains that lack the native m^2A2503 methyltransferase.[3] The presence of the methyl group at position C8 is sufficient to provide broad-spectrum antibiotic resistance.[3]

Below is a diagram illustrating the enzymatic pathway leading to the formation of **2,8-Dimethyladenosine**.



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Biosynthesis of **2,8-Dimethyladenosine**.

Key Experimental Methodologies

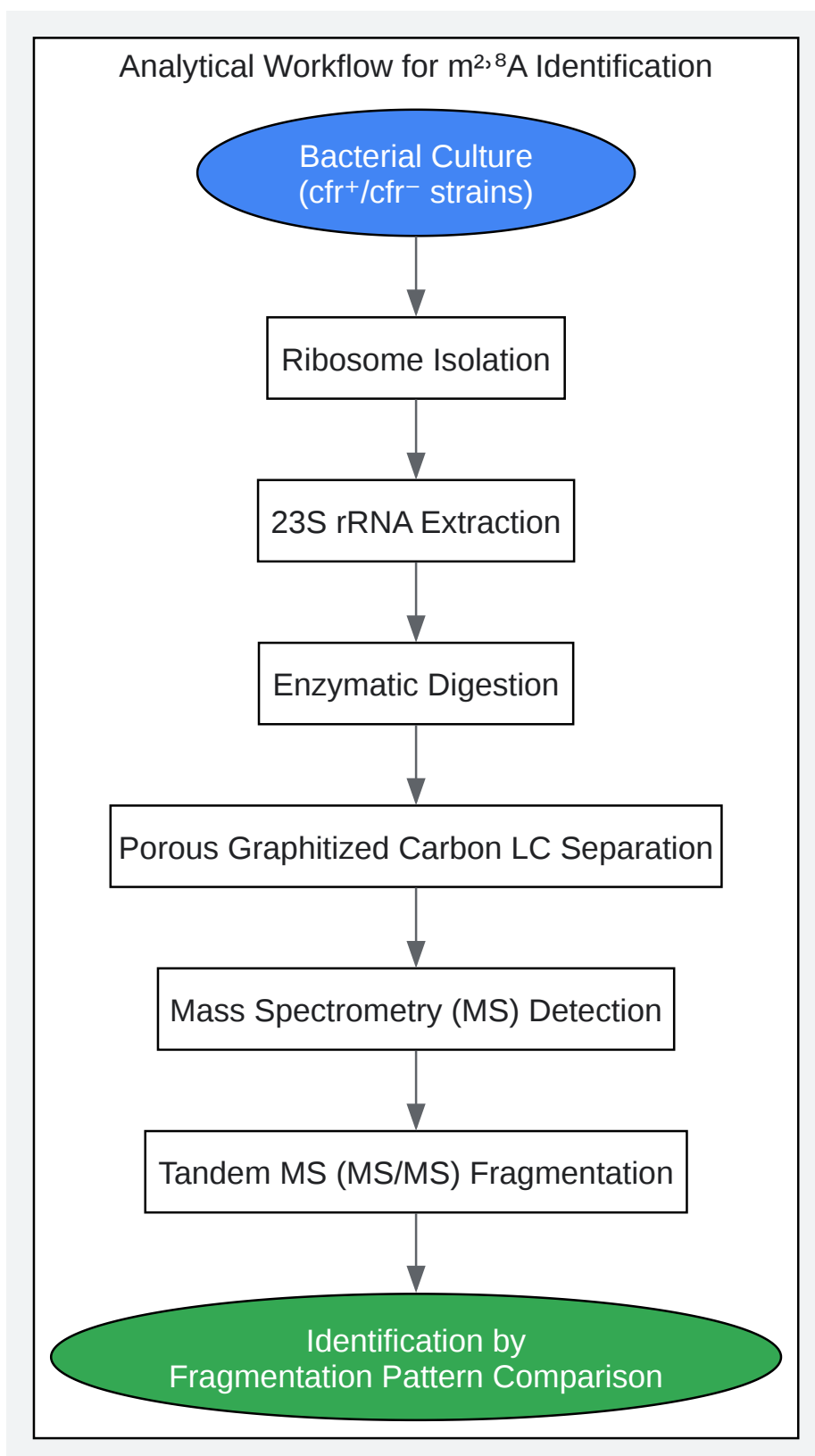
The identification and characterization of **2,8-Dimethyladenosine** have been achieved through advanced analytical techniques, primarily tandem mass spectrometry.

Experimental Protocol: Identification of 2,8-Dimethyladenosine via Mass Spectrometry

The following protocol outlines the general steps used to identify the m^{2,8}A modification in bacterial rRNA[3]:

- **Ribosome Isolation:** Bacterial cells (e.g., E. coli strains with and without the cfr gene) are cultured and harvested. Ribosomes are then isolated through differential centrifugation.
- **rRNA Extraction:** Total RNA is extracted from the isolated ribosomes using standard methods such as phenol-chloroform extraction.
- **rRNA Digestion:** The purified 23S rRNA is enzymatically digested into smaller fragments or individual nucleosides using enzymes like RNase T1 or nuclease P1.
- **Chromatographic Separation:** The resulting digest is subjected to liquid chromatography (LC), often using a porous graphitized carbon (PGC) column, to separate the various nucleosides and RNA fragments.
- **Mass Spectrometry Analysis:** The eluent from the LC system is introduced into a mass spectrometer. The modified nucleoside is identified based on its specific mass-to-charge ratio (m/z).
- **Tandem Mass Spectrometry (MS/MS):** To confirm the identity and determine the precise location of the methyl groups, the ion corresponding to the mass of dimethyladenosine is selected and fragmented. The resulting fragmentation pattern is then compared to that of a chemically synthesized **2,8-dimethyladenosine** standard. The unique fragmentation genealogy allows for unambiguous identification.[3]

The workflow for this analytical process is depicted below.



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Workflow for identifying **2,8-dimethyladenosine**.

Conclusion

2,8-Dimethyladenosine is a significant, albeit rare, RNA modification central to a mechanism of antibiotic resistance. Its biosynthesis by the Cfr methyltransferase highlights a fascinating example of enzymatic activity leading to clinically relevant outcomes. The analytical methods established for its identification are crucial for ongoing research into antibiotic resistance and the development of novel therapeutic strategies to combat Cfr-mediated resistance. Further investigation into the prevalence and broader biological roles of m²,⁸A is warranted.

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References

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